

An In-depth Technical Guide to 8-Methyloctadecanoyl-CoA

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Compound of Interest

Compound Name: 8-Methyloctadecanoyl-CoA

Cat. No.: B15550032

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This technical guide provides a detailed overview of the chemical structure, formula, and potential biochemical significance of **8-Methyloctadecanoyl-CoA**. The information is intended for researchers, scientists, and professionals involved in drug development and biochemical research.

Chemical Structure and Formula

8-Methyloctadecanoyl-CoA is a branched-chain fatty acyl-CoA molecule. Its structure consists of an 18-carbon acyl chain (octadecanoyl) with a methyl group at the 8th carbon position. This acyl group is attached to Coenzyme A (CoA) via a thioester bond. The constituent parts are the 8-methyloctadecanoic acid moiety, a phosphopantetheine moiety, and an adenosine 3',5'-bisphosphate moiety.

Based on its nomenclature, the chemical formula for **8-Methyloctadecanoyl-CoA** is determined to be $C_{40}H_{72}N_7O_{17}P_3S$. This is isomeric with other methyloctadecanoyl-CoA compounds such as 16-Methyloctadecanoyl-CoA.^[1]

Quantitative Data

The following table summarizes the key quantitative data for **8-Methyloctadecanoyl-CoA** and its isomer, 16-Methyloctadecanoyl-CoA, for comparison.

Property	8-Methyloctadecanoyl-CoA (Deduced)	16-Methyloctadecanoyl-CoA[1]
Chemical Formula	C40H72N7O17P3S	C40H72N7O17P3S
Molecular Weight	1048.02 g/mol	1048.02 g/mol
CAS Number	Not available	898249-75-7

Conceptual Experimental Protocols

While specific experimental data for **8-Methyloctadecanoyl-CoA** is not readily available in the literature, its study would likely involve the following standard biochemical methodologies, similar to those used for other long-chain fatty acyl-CoAs.

3.1. Synthesis and Purification The synthesis of **8-Methyloctadecanoyl-CoA** would typically involve the chemical activation of 8-methyloctadecanoic acid to a more reactive derivative, such as an acyl chloride or an N-hydroxysuccinimide ester, followed by reaction with Coenzyme A. Purification of the resulting **8-Methyloctadecanoyl-CoA** could be achieved using chromatographic techniques like reverse-phase high-performance liquid chromatography (HPLC).

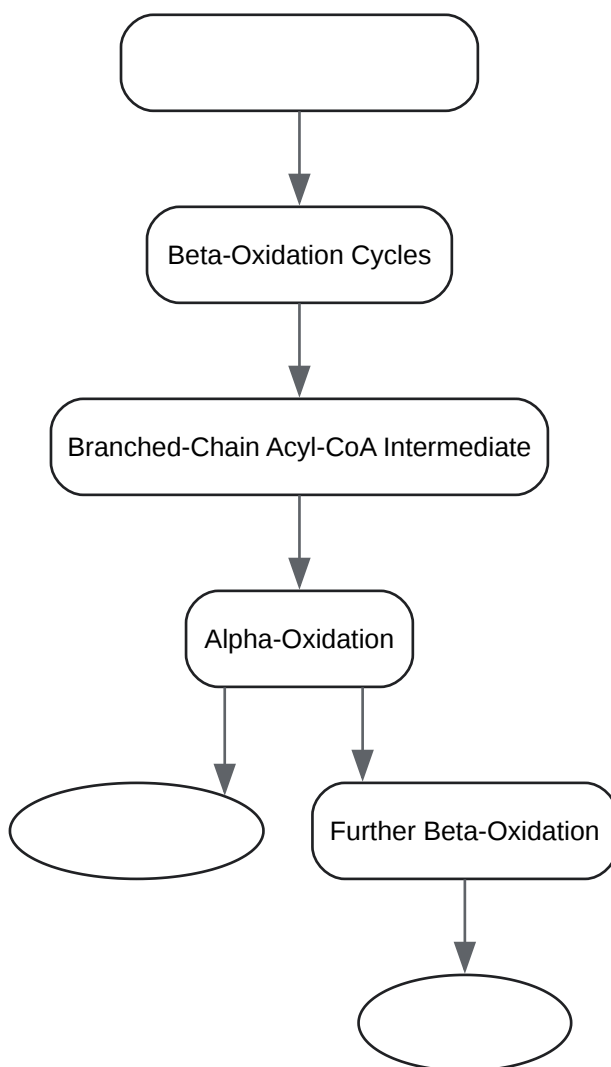
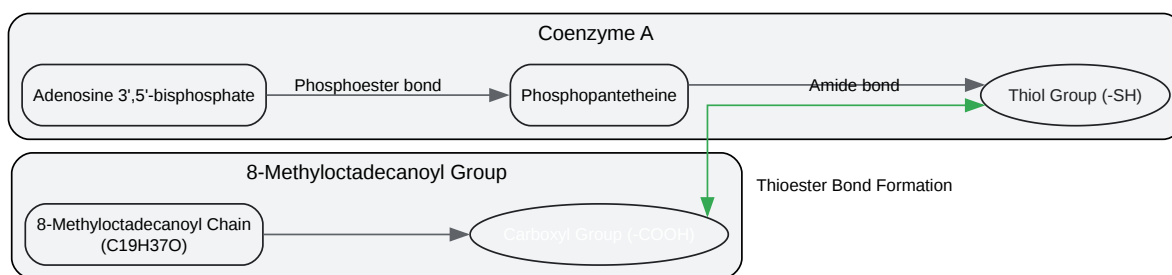
3.2. Structural Characterization The identity and purity of synthesized **8-Methyloctadecanoyl-CoA** would be confirmed using analytical techniques such as:

- **Mass Spectrometry (MS):** To verify the molecular weight and obtain fragmentation patterns consistent with the expected structure.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To confirm the arrangement of atoms, including the position of the methyl branch on the acyl chain.

3.3. Enzymatic Assays To investigate the biochemical role of **8-Methyloctadecanoyl-CoA**, it could be used as a substrate in enzymatic assays with enzymes known to be involved in fatty acid metabolism, such as acyl-CoA dehydrogenases, acyl-CoA synthetases, and carnitine palmitoyltransferases. The kinetics of these enzymes with the branched-chain substrate could be compared to their activity with straight-chain substrates like stearoyl-CoA.[2]

Visualization of Structure and Potential Metabolism

4.1. Logical Structure of 8-Methyloctadecanoyl-CoA



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